

Proper Disposal of BAY1125976: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BAY1125976

Cat. No.: B605920

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Researchers, scientists, and drug development professionals handling **BAY1125976**, a potent and selective allosteric AKT1/2 inhibitor, must adhere to strict safety and disposal protocols to minimize personal exposure and environmental impact. This guide provides essential, step-by-step procedures for the proper disposal of **BAY1125976** in various forms, ensuring a safe and compliant laboratory environment.

Key Safety and Handling Information

Given the potent biological activity of **BAY1125976**, all personnel must handle the compound with care, utilizing appropriate personal protective equipment (PPE). The following table summarizes key quantitative data for laboratory use.

Parameter	Value	Source
Solubility in DMSO	5 mg/mL (13.04 mM)	[1]
≥ 2.5 mg/mL (6.52 mM)	[2]	
Storage (Solid)	-20°C for long term (months to years)	MedchemExpress
0-4°C for short term (days to weeks)	MedchemExpress	
Storage (in DMSO)	-80°C for up to 2 years	MedchemExpress
-20°C for up to 1 year	MedchemExpress	
In Vitro IC50 (AKT1)	5.2 nM (at 10 µM ATP)	[3][4]
In Vitro IC50 (AKT2)	18 nM (at 10 µM ATP)	[3][4]

Disposal Procedures

The proper disposal of **BAY1125976** is contingent on its form—solid, liquid (in DMSO or other solvents), or as contaminated labware. All waste generated should be treated as hazardous chemical waste.

Personal Protective Equipment (PPE)

Before handling **BAY1125976** in any form, the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A fume hood should be used when handling the solid compound or preparing solutions.

Liquid Waste Disposal (**BAY1125976** in DMSO or other solvents)

- Segregation: Do not mix **BAY1125976** waste with other chemical waste streams unless they are compatible.
- Collection: Collect all liquid waste containing **BAY1125976** in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**BAY1125976**," the solvent (e.g., "in DMSO"), and the approximate concentration.
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

Solid Waste Disposal (Unused **BAY1125976** powder)

- Container: Keep the original manufacturer's container if possible. If transferring, use a clearly labeled, sealed container.
- Labeling: Label the container as "Hazardous Waste" with the full chemical name "**BAY1125976**."
- Disposal: Dispose of as hazardous solid chemical waste through your institution's EHS office.

Contaminated Labware and Materials Disposal

- Sharps: Needles, syringes, and other sharps contaminated with **BAY1125976** should be placed in a designated sharps container for hazardous chemical waste.
- Non-Sharps: Pipette tips, tubes, vials, and other non-sharp labware contaminated with **BAY1125976** should be collected in a designated, leak-proof container or a durable, sealed plastic bag labeled as "Hazardous Waste" and listing "**BAY1125976**."

- Personal Protective Equipment (PPE): Contaminated gloves, bench paper, and other disposable PPE should be collected in a sealed bag and disposed of as hazardous waste.

Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Alert others in the area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Absorb: For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit absorbent).
- Collect: Carefully sweep or scoop the absorbed material and any solid spill into a designated hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate solvent (e.g., ethanol or isopropanol) followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor and EHS department.

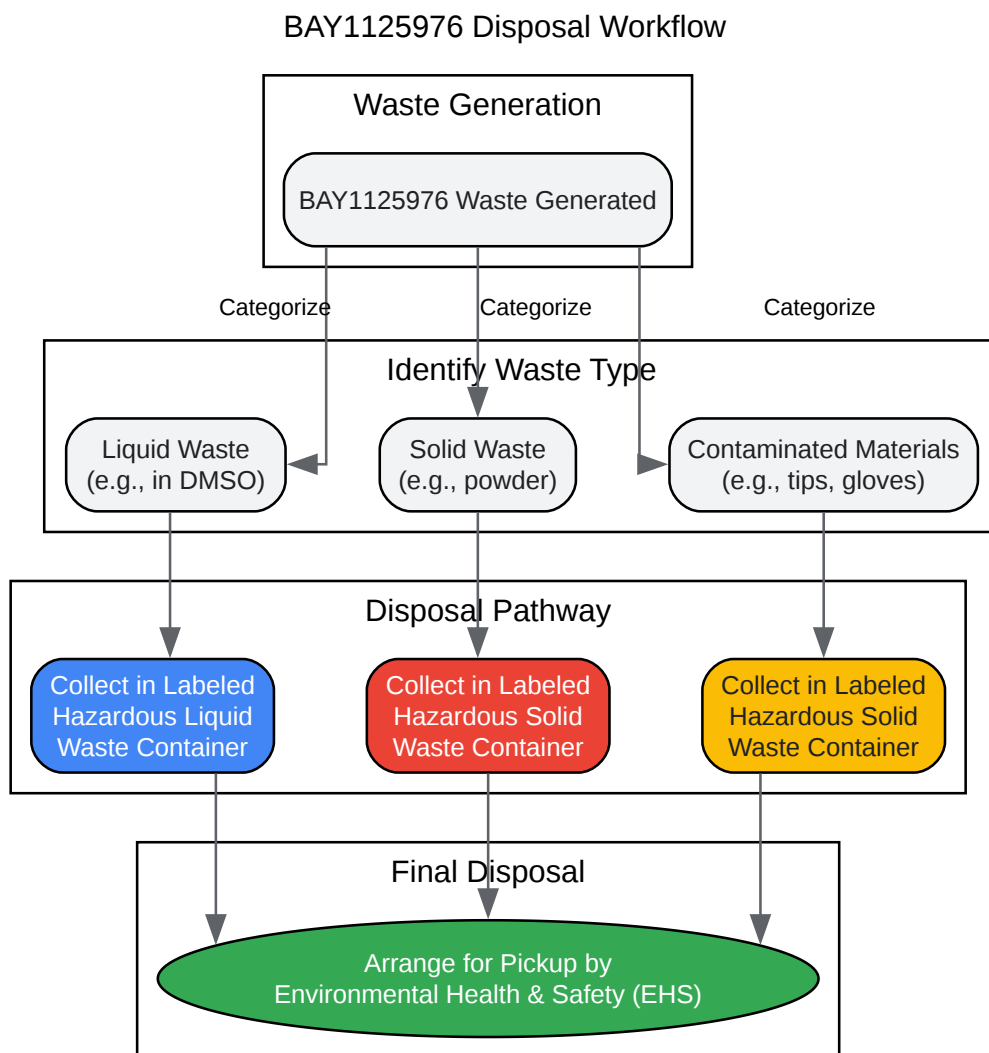
Experimental Protocols Cited

The information provided is based on standard laboratory procedures and information from chemical suppliers. For specific experimental protocols using **BAY1125976**, researchers should refer to the primary literature. One key study on the in-vitro and in-vivo use of **BAY1125976** is:

- Politz O, et al. BAY 1125976, a selective allosteric AKT1/2 inhibitor, exhibits high efficacy on AKT signaling-dependent tumor growth in mouse models. Int J Cancer. 2017 Jan 15;140(2):449-459.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BAY1125976** waste.



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Caption: Disposal workflow for different forms of **BAY1125976** waste.

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- To cite this document: BenchChem. [Proper Disposal of BAY1125976: A Comprehensive Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605920#bay1125976-proper-disposal-procedures]

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